

An In-Depth Technical Guide to the Spectroscopic Characterization of *p*-Pentyloxynitrobenzene

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Compound of Interest

Compound Name: *p*-Pentyloxynitrobenzene

CAS No.: 63469-11-4

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For Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, this guide provides a comprehensive framework for the spectroscopic characterization of ***p*-Pentyloxynitrobenzene**. This document moves beyond a simple recitation of methods to explain the underlying principles and rationale behind experimental choices, ensuring a robust and validated approach to the analysis of this compound.

Introduction

***p*-Pentyloxynitrobenzene** is an aromatic ether with a nitro functional group, a structure that lends itself to a variety of applications, including in materials science and as an intermediate in organic synthesis. A thorough understanding of its molecular structure and purity is paramount for its effective use. Spectroscopic techniques are the cornerstone of this characterization, providing detailed information about the compound's chemical architecture. This guide will detail the application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR)

spectroscopy, Ultraviolet-Visible (UV-Vis) spectroscopy, and Mass Spectrometry (MS) for the unambiguous identification and characterization of **p-Pentyloxynitrobenzene**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules. By probing the magnetic properties of atomic nuclei, we can map out the carbon-hydrogen framework of **p-Pentyloxynitrobenzene**.

1.1: ^1H NMR Spectroscopy: Mapping the Proton Environment

Proton NMR (^1H NMR) provides information on the number of different types of protons and their neighboring environments. For **p-Pentyloxynitrobenzene**, we expect to see signals corresponding to the aromatic protons and the aliphatic protons of the pentyloxy group.

Expected ^1H NMR Spectral Features:

- **Aromatic Protons:** The benzene ring is para-substituted, leading to a characteristic AA'BB' splitting pattern. The two protons ortho to the electron-donating pentyloxy group will be shielded and appear upfield, while the two protons ortho to the electron-withdrawing nitro group will be deshielded and appear downfield.
- **Aliphatic Protons:** The pentyloxy chain will exhibit distinct signals for each methylene ($-\text{CH}_2-$) group and the terminal methyl ($-\text{CH}_3$) group. The chemical shifts will decrease as the distance from the electron-withdrawing oxygen atom increases. The methylene group attached to the oxygen ($-\text{O}-\text{CH}_2-$) will be the most deshielded.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **p-Pentyloxynitrobenzene** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- **Instrument Setup:** Record the spectrum on a spectrometer operating at a frequency of 300 MHz or higher.^[1]

- **Data Acquisition:** Acquire the spectrum using standard parameters. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **Data Processing:** Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals. Chemical shifts should be referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Data Interpretation:

Proton Assignment	Expected Chemical Shift (δ , ppm)	Expected Multiplicity	Integration
Aromatic (ortho to -NO ₂)	~8.2	Doublet	2H
Aromatic (ortho to -OC ₅ H ₁₁)	~7.0	Doublet	2H
-O-CH ₂ -	~4.0	Triplet	2H
-O-CH ₂ -CH ₂ -	~1.8	Multiplet	2H
-CH ₂ -CH ₂ -CH ₂ -	~1.4	Multiplet	2H
-CH ₂ -CH ₃	~1.3	Multiplet	2H
-CH ₃	~0.9	Triplet	3H

1.2: ¹³C NMR Spectroscopy: Probing the Carbon Skeleton

Carbon-13 NMR (¹³C NMR) provides information about the different carbon environments in the molecule. Proton-decoupled ¹³C NMR spectra show a single peak for each unique carbon atom.^[2]

Expected ¹³C NMR Spectral Features:

- **Aromatic Carbons:** Six distinct signals are expected for the aromatic carbons. The carbon attached to the nitro group will be significantly deshielded, while the carbon attached to the

pentyloxy group will be shielded. The chemical shifts of the other aromatic carbons will be influenced by the electronic effects of the substituents.^[2]

- Aliphatic Carbons: Five signals are expected for the carbons of the pentyloxy chain. The carbon attached to the oxygen will be the most deshielded.

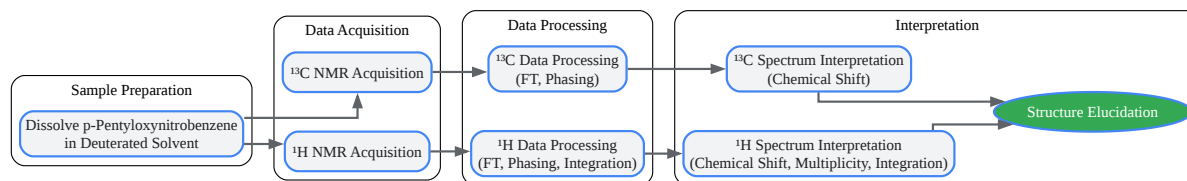
Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ¹H NMR. A higher concentration may be beneficial due to the lower natural abundance of ¹³C.
- Instrument Setup: Record the spectrum on a spectrometer operating at a frequency of 75 MHz or higher.^[3]
- Data Acquisition: Acquire a proton-decoupled spectrum to simplify the signals to single lines. A larger number of scans is required compared to ¹H NMR.
- Data Processing: Process the data similarly to the ¹H NMR spectrum.

Data Interpretation:

Carbon Assignment	Expected Chemical Shift (δ, ppm)
C-NO ₂	~160
C-O	~165
Aromatic CH (ortho to -NO ₂)	~125
Aromatic CH (ortho to -OC ₅ H ₁₁)	~115
Quaternary Aromatic C	~141
-O-CH ₂ -	~69
-O-CH ₂ -CH ₂ -	~29
-CH ₂ -CH ₂ -CH ₂ -	~28
-CH ₂ -CH ₃	~22
-CH ₃	~14

Workflow for NMR Analysis



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Caption: Workflow for NMR-based structural elucidation.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Expected IR Spectral Features:

The IR spectrum of **p-Pentyloxynitrobenzene** will be dominated by absorptions from the nitro group, the ether linkage, the aromatic ring, and the aliphatic chain.

- Nitro Group (NO₂): Strong, characteristic absorptions for the asymmetric and symmetric stretching vibrations. For aromatic nitro compounds, these bands typically appear at 1550-1475 cm⁻¹ and 1360-1290 cm⁻¹, respectively.[4][5]
- Ether (C-O-C): A strong C-O stretching band is expected in the region of 1320-1000 cm⁻¹. [4]
- Aromatic Ring (C=C and C-H): C=C stretching vibrations in the aromatic ring will appear in the 1600-1400 cm⁻¹ region.[6] C-H stretching vibrations for sp² hybridized carbons will be observed above 3000 cm⁻¹. [6]

- Aliphatic Chain (C-H): C-H stretching vibrations for sp^3 hybridized carbons will be observed just below 3000 cm^{-1} .^[6] C-H bending vibrations will be present in the fingerprint region ($1470\text{-}1350\text{ cm}^{-1}$).^[6]

Experimental Protocol: IR Spectroscopy

- Sample Preparation: The sample can be analyzed as a neat liquid (if liquid at room temperature) between two salt plates (e.g., NaCl or KBr), as a KBr pellet, or as a solution in a suitable solvent (e.g., CCl_4).
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$. A background spectrum should be collected and subtracted from the sample spectrum.
- Data Processing: The resulting spectrum of transmittance or absorbance versus wavenumber is then analyzed.

Data Interpretation:

Functional Group	Vibrational Mode	**Expected Wavenumber (cm^{-1}) **
Nitro (NO_2)	Asymmetric Stretch	1550-1475 ^[5]
Nitro (NO_2)	Symmetric Stretch	1360-1290 ^[5]
Ether (Ar-O-C)	C-O Stretch	~1250
Aromatic	C-H Stretch	>3000 ^[6]
Aromatic	C=C Stretch	1600-1400 ^[6]
Aliphatic	C-H Stretch	<3000 ^[6]
Aliphatic	C-H Bend	1470-1350 ^[6]

Part 3: Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The presence of the nitrobenzene chromophore will result in characteristic absorption bands.

Expected UV-Vis Spectral Features:

Aromatic nitro compounds typically exhibit two absorption bands.

- $\pi \rightarrow \pi^*$ Transition: An intense absorption band at a shorter wavelength, usually below 280 nm, arising from the $\pi \rightarrow \pi^*$ transition of the benzene ring.
- $n \rightarrow \pi^*$ Transition: A weaker absorption band at a longer wavelength, which is often a shoulder on the more intense band, corresponding to the $n \rightarrow \pi^*$ transition of the nitro group.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of **p-Pentyloxynitrobenzene** in a UV-transparent solvent (e.g., ethanol or hexane). The concentration should be chosen to give an absorbance reading between 0.2 and 1.0.
- Instrument Setup: Use a dual-beam UV-Vis spectrophotometer.
- Data Acquisition: Record the spectrum over a range of approximately 200-400 nm. A baseline spectrum of the solvent should be recorded and subtracted.
- Data Processing: The absorbance is plotted against the wavelength. The wavelength of maximum absorbance (λ_{max}) and the molar absorptivity (ϵ) are determined.

Data Interpretation:

Transition	Expected λ_{max} (nm)	Expected Molar Absorptivity (ϵ)
$\pi \rightarrow \pi$	~270-290	High
$n \rightarrow \pi$	~300-330	Low

Part 4: Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound. It also provides structural information through the analysis of fragmentation patterns.

Expected Mass Spectral Features:

- **Molecular Ion (M^+):** The mass spectrum should show a clear molecular ion peak corresponding to the molecular weight of **p-Pentyloxynitrobenzene** ($C_{11}H_{15}NO_3$, MW = 209.24 g/mol).
- **Fragmentation Pattern:** The fragmentation pattern will be influenced by the presence of the ether and nitro functional groups. Common fragmentation pathways include cleavage of the pentyloxy chain and loss of the nitro group or its fragments (e.g., NO, NO_2).

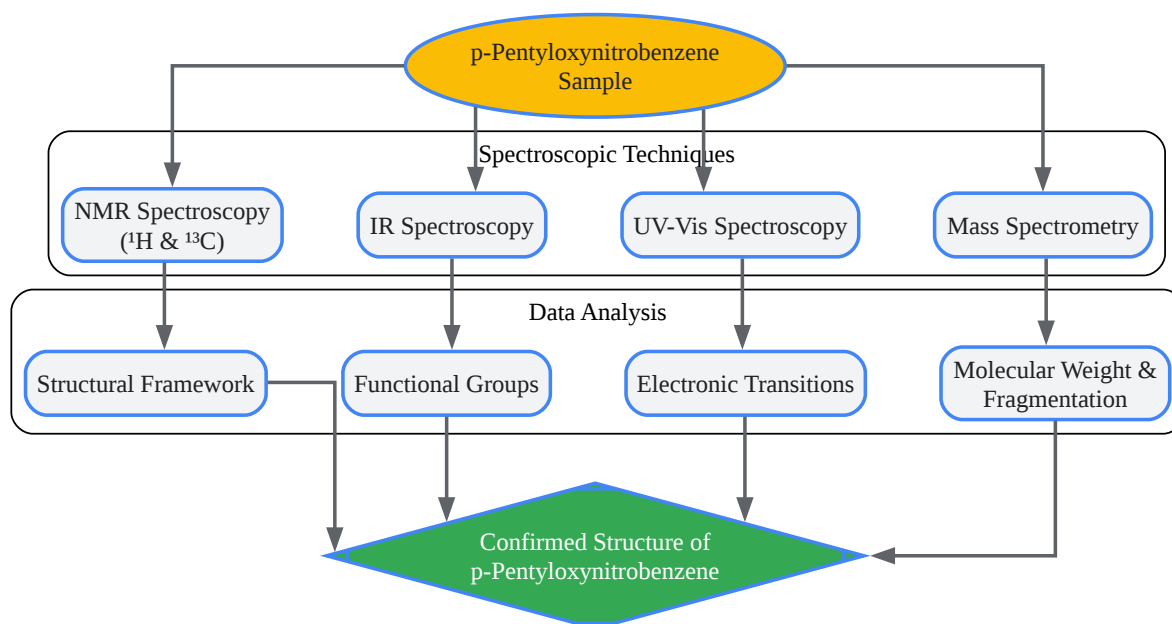
Experimental Protocol: Mass Spectrometry

- **Sample Introduction:** The sample can be introduced directly into the ion source or via a gas chromatograph (GC-MS) for separation from any impurities.
- **Ionization:** Electron Ionization (EI) is a common method for this type of molecule.
- **Mass Analysis:** A quadrupole or time-of-flight (TOF) analyzer can be used to separate the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The abundance of each ion is measured and plotted against its m/z value.

Data Interpretation:

m/z Value	Possible Fragment
209	Molecular Ion $[M]^+$
139	$[M - C_5H_{10}]^+$
123	$[M - NO_2 - H]^+$
93	$[C_6H_5O]^+$
71	$[C_5H_{11}]^+$

Spectroscopic Characterization Workflow



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Caption: Integrated workflow for spectroscopic characterization.

Conclusion

The combination of NMR, IR, UV-Vis, and Mass Spectrometry provides a comprehensive and self-validating system for the characterization of **p-Pentyloxynitrobenzene**. Each technique offers a unique and complementary piece of the structural puzzle. By following the detailed protocols and interpretation guidelines presented in this guide, researchers can confidently verify the identity, purity, and structure of this important chemical compound.

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